

Anis-AM: Unraveling the Mechanism of Action of a Novel Compound

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Compound of Interest

Compound Name: Anis-AM

Cat. No.: B136847

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A comprehensive analysis of the available scientific data on **Anis-AM** (PubChem CID: 125567), a chemical entity with the molecular formula C₁₇H₂₁NO₉, reveals a significant gap in the current understanding of its biological activity. Despite its documentation in chemical databases, extensive searches have yielded no specific information regarding its mechanism of action, associated signaling pathways, or any quantitative experimental data.

This in-depth technical guide aims to consolidate the known information about **Anis-AM** and transparently address the current limitations in the scientific literature. This document is intended for researchers, scientists, and drug development professionals who may have encountered this compound in high-throughput screening data or other contexts and are seeking to understand its potential pharmacological role.

Compound Identification

Property	Value
Compound Name	Anis-AM
PubChem CID	125567
Molecular Formula	C17H21NO9
Molecular Weight	383.35 g/mol
Canonical SMILES	<chem>CC(=O)O[C@H]1--INVALID-LINK--OC2=CC=C(C=C2)N=C=O)OC(=O)C)OC(=O)C">C@@HOC(=O)C</chem>
InChI Key	FZJIDSGGBRPAR-UHFFFAOYSA-N

Current State of Knowledge on Mechanism of Action

As of the latest available data, there are no published studies that elucidate the mechanism of action of **Anis-AM**. Searches of prominent scientific databases, including PubMed, Scopus, and Google Scholar, using various search terms such as "**Anis-AM** mechanism of action," "PubChem CID 125567 biological activity," and its chemical formula, have not returned any relevant results. The PubChem entry for this compound also lacks any associated bioassay data or literature citations that would provide insights into its biological targets or effects.

Signaling Pathways

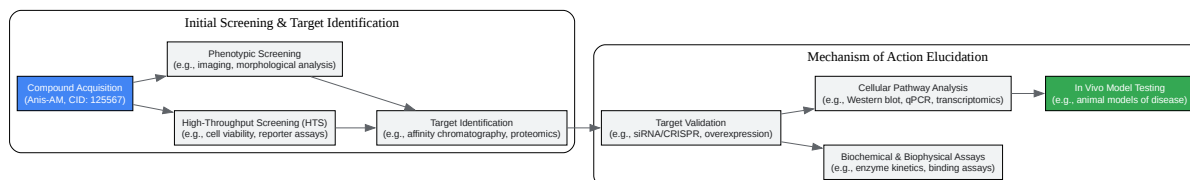
Due to the absence of data on its mechanism of action, it is not possible to delineate any signaling pathways that may be modulated by **Anis-AM**.

Experimental Data and Protocols

A thorough review of the scientific literature did not reveal any experimental studies involving **Anis-AM**. Consequently, there is no quantitative data to summarize, nor are there any established experimental protocols for investigating its activity.

Future Directions and Hypothetical Experimental Workflow

Given the lack of information, the following represents a logical, albeit hypothetical, workflow for researchers interested in characterizing the mechanism of action of **Anis-AM**.



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Figure 1. A hypothetical experimental workflow for the characterization of **Anis-AM**'s mechanism of action.

Conclusion:

While **Anis-AM** is a defined chemical structure, its biological role remains entirely unknown. This guide serves to highlight the absence of data and to propose a structured approach for future research. Any researchers with unpublished data on **Anis-AM** are encouraged to disseminate their findings to the scientific community to help build a collective understanding of this compound's potential. Until such data becomes available, any discussion of its mechanism of action would be purely speculative.

- To cite this document: BenchChem. [Anis-AM: Unraveling the Mechanism of Action of a Novel Compound]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b136847#anis-am-mechanism-of-action\]](https://www.benchchem.com/product/b136847#anis-am-mechanism-of-action)

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